

# N-Acetyl-D-cysteine analytical standard

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## Compound Focus: N-Acetyl-D-cysteine

CAS No.: 616-91-1

Cat. No.: S661176

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## Analytical Data and Specifications

The table below summarizes key chemical and physical information for the **N-Acetyl-D-cysteine** analytical standard.

Property	Specification
CAS Number	26117-28-2 [1] [2]
Molecular Formula	C(5)H(9)NO(3)S [1] [2]
Molecular Weight	163.19 g/mol [1] [2]
Appearance	White Solid [2]
Storage Conditions	2-8°C; Hygroscopic; Protect from light [3] [2]
Application	Research and analytical applications; intended for use in HPLC, GC, and MS [1]

## Application Notes for Researchers

- Primary Research Applications:** **N-Acetyl-D-cysteine** is the D-isomer analog of N-acetyl-L-cysteine (NAC) [1] [4]. It can act as a **radioprotectant** against oxidative damage caused by high-dose

irradiation [2]. It is also used as an **analytical standard** for quality control in pharmaceutical laboratories [1] [3].

- **Critical Mechanism Note:** A key distinction from its L-isomer counterpart is that **N-Acetyl-D-cysteine cannot enter the glutathione metabolic pathway** [1] [4]. It retains the ability to directly scavenge reactive oxygen species (ROS) through its thiol group, but it does not serve as a precursor to boost glutathione synthesis [1]. This property makes it a valuable tool for designing controlled experiments to isolate the effects of direct ROS scavenging from those dependent on glutathione elevation.

## Experimental Protocols and Handling

### Protocol 1: General Handling and Storage

- **Storage:** Upon receipt, store the standard at **2-8°C** in a refrigerator [2]. The container should be protected from light and moisture, as the compound is hygroscopic [3] [2].
- **Reconstitution:** For solution preparation, use appropriate solvents. The compound may require an inert atmosphere during handling to minimize oxidation, depending on the application [2].
- **Stability:** Be aware that NAC solutions are susceptible to degradation, primarily through oxidation. The major degradation product is the NAC dimer [5]. The use of antioxidants like zinc gluconate can stabilize solutions [5].

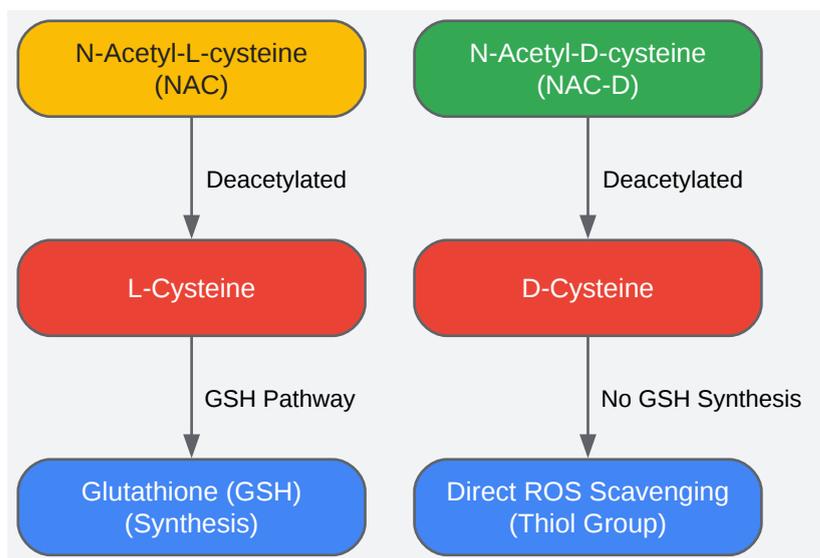
### Protocol 2: HPLC Analysis for Purity and Stability

This protocol is adapted from stability-indicating methods used for NAC [5].

- **Instrument:** HPLC system with UV detection.
- **Column:** C18 column (e.g., 4.6 x 250 mm, 5 µm). Note that the column furnisher can influence results [5].
- **Mobile Phase:** A mixture of aqueous buffer and organic solvent (e.g., Acetonitrile). A reported mobile phase is an aqueous solution (pH adjusted to 3.0) and Acetonitrile in a ratio of 97:3 [5].
- **Flow Rate:** 2.0 mL/min [5].
- **Detection Wavelength:** 200 nm [5].
- **Sample Preparation:** Weigh the standard accurately and dissolve in the mobile phase to prepare a stock solution. Further dilute to the working concentration within the linear range of 250-1500 µg/mL [5].
- **System Suitability:** The method should be able to separate **N-Acetyl-D-cysteine** from its main degradation product (the dimer), which has a distinct retention time [5].

## Mechanism of Action and Pathways

The following diagram illustrates the distinct metabolic fates of the N-Acetylcysteine (NAC) isomers, highlighting the key functional difference for researchers.



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## Research Context and Comparison

- **N-Acetyl-L-cysteine in Neurological Research:** The L-isomer is extensively studied in preclinical models for neurodegenerative diseases like Parkinson's and Alzheimer's. Its primary proposed mechanisms include replenishing the antioxidant glutathione, modulating glutamate signaling, and reducing neuroinflammation [6] [7] [8].
- **Role of N-Acetyl-D-cysteine:** The D-isomer's value lies in its ability to help researchers isolate the effects of direct antioxidant activity from those that are glutathione-dependent, which is crucial for validating specific mechanisms of action [1] [4].

## Important Safety and Compliance Notes

- **Intended Use:** This product is sold for **research and analytical applications only** and is not for use in humans [1].
- **Regulatory Status:** It is a controlled substance in some territories and may not be available for sale in all regions [1].

- **Synthetic R&D Risk:** As with any synthetic product, there is a potential research and development risk [1].

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## References

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